

3-(Trifluoromethoxy)benzyl chloride physical and chemical properties

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzyl chloride

Cat. No.: B1590036

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An In-Depth Technical Guide to 3-(Trifluoromethoxy)benzyl chloride

Introduction: A Versatile Fluorinated Building Block

In the landscape of modern synthetic chemistry, fluorinated intermediates are indispensable tools for tailoring the physicochemical properties of target molecules. Among these, **3-(Trifluoromethoxy)benzyl chloride** (CAS No. 89807-43-2) has emerged as a crucial and highly versatile building block. Its unique molecular architecture, featuring a reactive benzyl chloride moiety and a lipophilic, electron-withdrawing trifluoromethoxy group, provides chemists and drug development professionals with a powerful reagent for introducing these desirable properties into a wide range of molecular scaffolds.

This guide offers an in-depth exploration of the core physical and chemical properties of **3-(Trifluoromethoxy)benzyl chloride**, its synthesis, reactivity, and key applications, with a focus on providing practical insights for researchers in the pharmaceutical, agrochemical, and fine chemical industries.

Section 1: Core Properties and Specifications

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective and safe utilization in research and development.

Physicochemical Data Summary

The essential properties of **3-(Trifluoromethoxy)benzyl chloride** are summarized in the table below. This data provides the foundational knowledge required for handling, reaction setup, and purification.

Property	Value	Source(s)
CAS Number	89807-43-2	[1][2][3]
Molecular Formula	C ₈ H ₆ ClF ₃ O	[1][2][3]
Molecular Weight	210.58 g/mol	[1]
Synonyms	1-(Chloromethyl)-3-(trifluoromethoxy)benzene; 3-(Chloromethyl)phenyl trifluoromethyl ether	[2][3]
Appearance	Colorless to yellow liquid	
Boiling Point	189.4 ± 35.0 °C (Predicted)	[2]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, chloroform)	
Purity	Typically ≥ 98.0%	

Structural and Reactivity Insights

The utility of **3-(Trifluoromethoxy)benzyl chloride** stems directly from its two key functional components:

- **The Benzyl Chloride Moiety:** This group renders the benzylic carbon highly electrophilic, making it susceptible to nucleophilic attack. This is the primary site of reactivity, positioning the compound as an effective benzylating agent for a wide array of nucleophiles, including amines, alcohols, thiols, and carbanions.

- The 3-(Trifluoromethoxy) Group: Positioned at the meta position, the $-OCF_3$ group exerts a significant influence on the molecule's properties. It is strongly electron-withdrawing, which can modulate the reactivity of the benzyl chloride. Furthermore, the trifluoromethoxy group is highly lipophilic, a characteristic often sought in drug design to enhance membrane permeability and improve pharmacokinetic profiles.

Section 2: Synthesis and Manufacturing

The industrial production of **3-(Trifluoromethoxy)benzyl chloride** is a critical process that ensures a reliable supply of this high-purity intermediate for downstream applications.

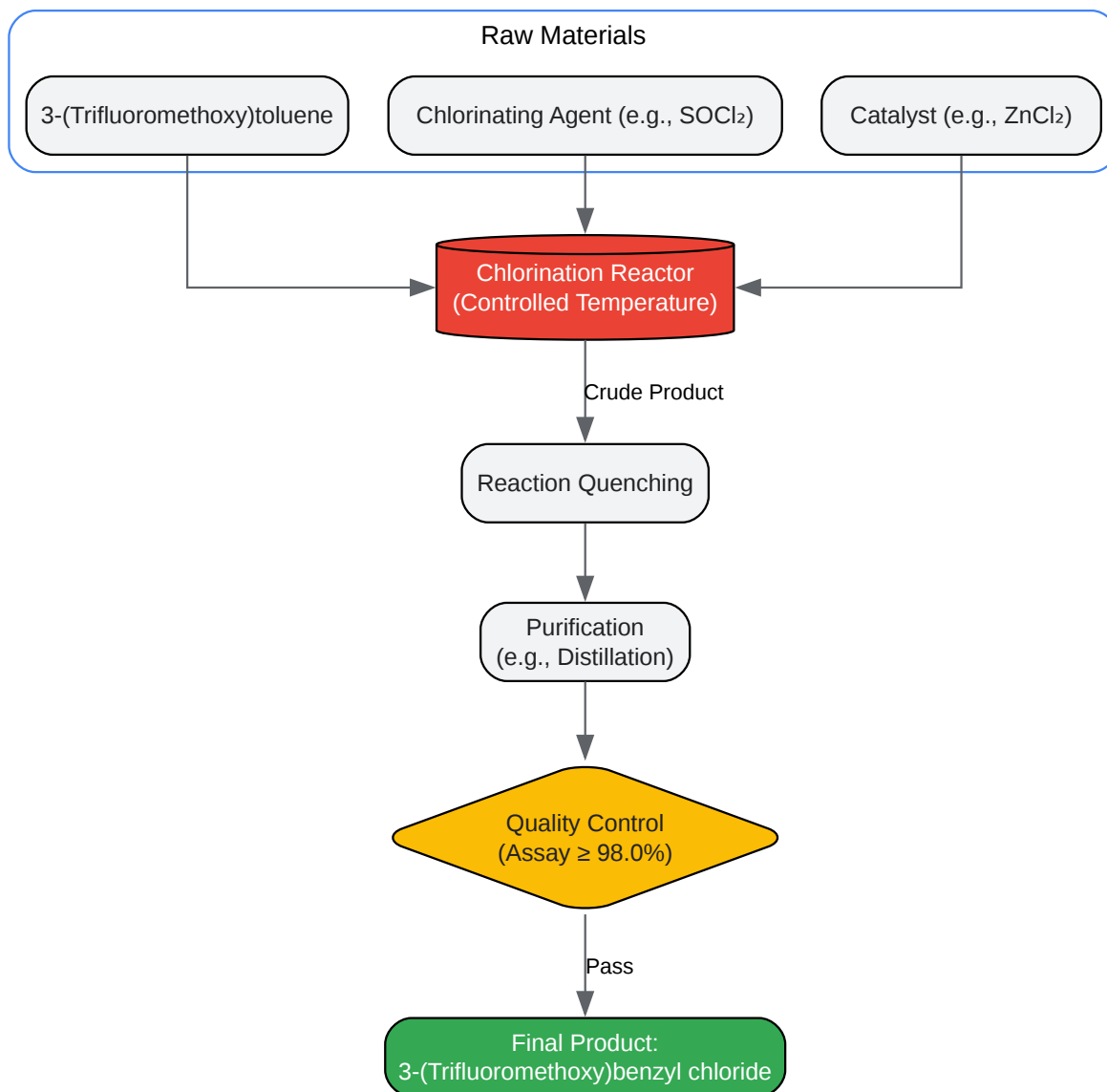
Industrial Synthesis Pathway

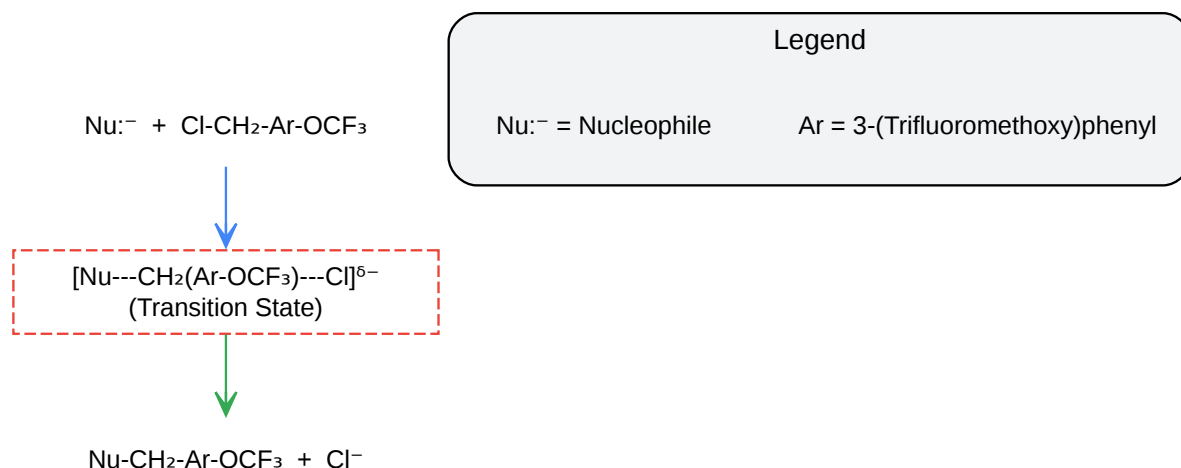
The most common industrial synthesis route involves the side-chain chlorination of 3-(trifluoromethoxy)toluene. This reaction is typically achieved using a chlorinating agent such as thionyl chloride ($SOCl_2$) and may be facilitated by a catalyst, for instance, zinc chloride ($ZnCl_2$) or aluminum chloride ($AlCl_3$).

The core of this process is the selective substitution of a hydrogen atom on the methyl group of the toluene derivative with a chlorine atom. The causality behind this choice of reagents lies in their efficacy and industrial scalability. Thionyl chloride is a potent and cost-effective chlorinating agent. Precise control over reaction parameters such as temperature, reaction time, and stoichiometry is paramount to maximize the yield of the desired monochlorinated product while minimizing the formation of dichlorinated or other byproducts.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the industrial synthesis process.





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